Application Notes and Protocols for Cy3-YNE Peptide Labeling

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Compound of Interest	
Compound Name:	Cy3-YNE
Cat. No.:	B12358307

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Introduction

This document provides detailed application notes and protocols for the fluorescent labeling of peptides using **Cy3-YNE**. **Cy3-YNE** is a bright, orange-fluorescent dye functionalized with a terminal alkyne group. This alkyne moiety allows for its covalent attachment to azide-modified molecules through a highly efficient and specific bioorthogonal reaction known as the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), or "click chemistry". This method is characterized by its high yield, selectivity, and compatibility with a wide range of biomolecules and reaction conditions, making it an ideal choice for labeling peptides for various downstream applications.

Fluorescently labeled peptides are invaluable tools in biomedical research and drug development. They are utilized in a variety of applications, including fluorescence microscopy, flow cytometry, fluorescence resonance energy transfer (FRET) assays, and in vivo imaging to study peptide-protein interactions, enzyme activity, and cellular uptake.
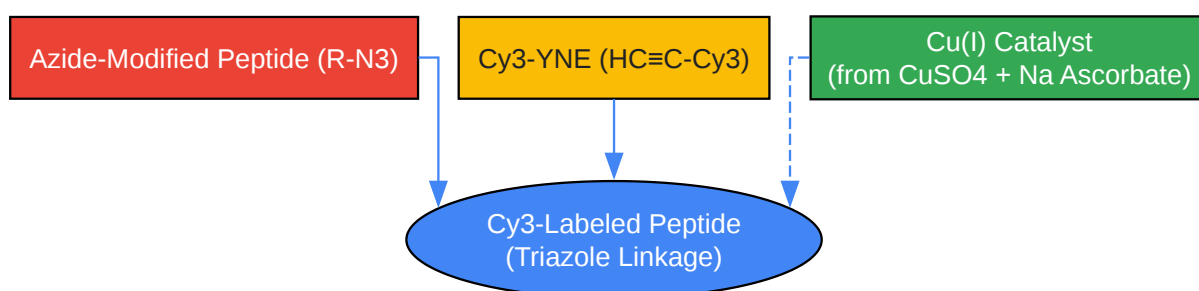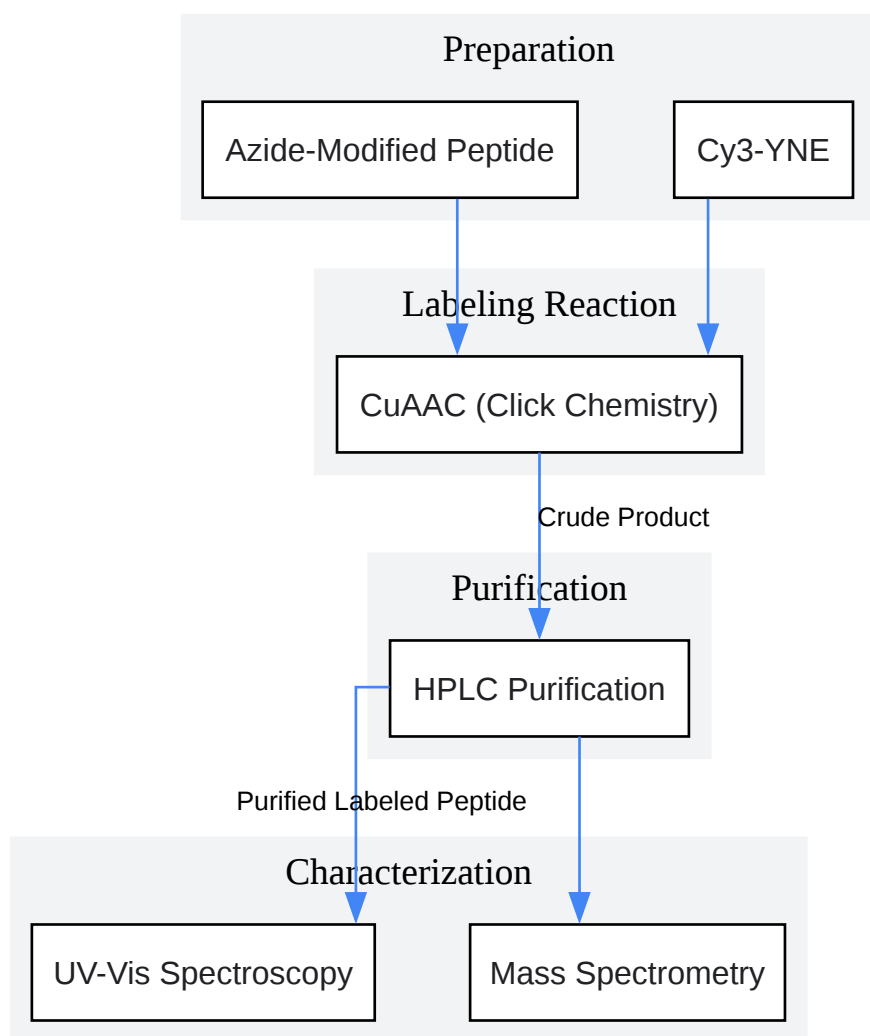
Key Properties of Cy3

The cyanine dye Cy3 is favored for its robust photophysical properties, which are summarized in the table below.

Property	Value	Reference
Excitation Maximum (λex)	~550 nm	
Emission Maximum (λem)	~570 nm	
Molar Extinction Coefficient	~150,000 $cm^{-1}M^{-1}$	
Quantum Yield	High	
Color	Bright Orange	
pH Sensitivity	Relatively insensitive in the physiological range	

Experimental Workflow for Cy3-YNE Peptide Labeling

The overall process for labeling a peptide with **Cy3-YNE** involves the synthesis or acquisition of an azide-modified peptide, the CuAAC reaction, purification of the labeled peptide, and characterization to confirm successful conjugation.

Tech Support

Preparation

Azide-Modified Peptide

Cy3-YNE

Labeling Reaction

CuAAC (Click Chemistry)

Crude Product

Purification

HPLC Purification

Purified Labeled Peptide

Characterization

UV-Vis Spectroscopy

Mass Spectrometry

Azide-Modified Peptide (R-N3)

Cy3-YNE (HC≡C-Cy3)

Cu(I) Catalyst
(from CuSO4 + Na Ascorbate)

Cy3-Labeled Peptide
(Triazole Linkage)

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